

Acodazole: A Technical Overview of its Synthesis and Chemical Profile

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Compound of Interest

Compound Name: Acodazole

Cat. No.: B1666546

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Abstract

Acodazole is a synthetic imidazoquinoline compound that has been investigated for its antineoplastic properties.[1][2] Its primary mechanism of action is believed to be the intercalation into DNA, which disrupts DNA replication processes in cancer cells.[1] Despite its potential as an anticancer agent, the clinical development of **Acodazole** has been hampered by significant cardiotoxicity.[1][2] This technical guide provides a comprehensive overview of the available information on the synthesis and chemical properties of **Acodazole**, with a focus on its mechanism of action and associated toxicities. Due to the limited publicly available data, detailed experimental protocols for its synthesis are not available. This document summarizes the known chemical and pharmacological data and presents a general overview of its mechanism.

Chemical Properties and Data

Acodazole, with the chemical name N-methyl-N-(4-((7-methyl-1H-imidazo(4,5-f)quinolin-9-yl)amino)phenyl)acetamide, is a heterocyclic compound.[1] Its hydrochloride salt is also a common form for research and development.[2]

Table 1: Physicochemical and Pharmacokinetic Properties of **Acodazole**

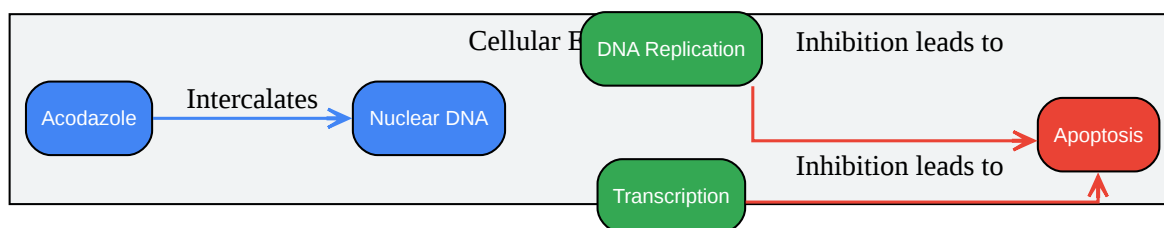
Property	Value	Source
Molecular Formula	C20H19N5O	[2]
Molecular Weight	345.40 g/mol	[3]
CAS Number	79152-85-5	[1]
CAS Number (HCl salt)	55435-65-9	[1]
Half-life (t1/2)	20.7 hours	[2]
Clearance	Primarily nonrenal	[2]

Synthesis

Detailed, step-by-step experimental protocols for the synthesis of **Acodazole** are not readily available in the public domain. However, based on its imidazoquinoline core, its synthesis would likely involve the construction of this heterocyclic ring system, followed by the addition of the N-methyl-N-phenylacetamide side chain. The synthesis of related heterocyclic compounds, such as indazole and oxazole derivatives, often involves multi-step reactions including condensation, cyclization, and functional group transformations.

Mechanism of Action: DNA Intercalation

The primary antineoplastic effect of **Acodazole** is attributed to its ability to act as a DNA intercalating agent.[1] DNA intercalators are molecules with a planar aromatic ring structure that can insert themselves between the base pairs of the DNA double helix.[4][5] This insertion leads to a distortion of the DNA structure, which can inhibit crucial cellular processes like DNA replication and transcription, ultimately leading to cell cycle arrest and apoptosis in rapidly dividing cancer cells.[6]



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Caption: General signaling pathway of **Acodazole** via DNA intercalation.

Associated Cardiotoxicity

A significant adverse effect associated with **Acodazole** is cardiotoxicity, specifically the prolongation of the Q-T interval.[2] This electrophysiological effect on the heart can lead to serious arrhythmias, such as torsades de pointes.[2] The exact molecular mechanism of **Acodazole**-induced cardiotoxicity has not been fully elucidated in the available literature. However, drug-induced cardiotoxicity can occur through various mechanisms, including interference with cardiac ion channels, induction of oxidative stress, and mitochondrial dysfunction. Further investigation is required to determine the specific pathways through which **Acodazole** exerts its cardiotoxic effects.

Experimental Protocols

Detailed experimental protocols for the synthesis of **Acodazole** and the characterization of its chemical properties are not described in the currently available scientific literature. For researchers interested in working with this compound, the following general experimental approaches would be relevant:

- **Synthesis:** A potential synthetic route could be explored based on established methods for the synthesis of imidazoquinolines. This would likely involve a multi-step process requiring purification and characterization at each step using techniques such as NMR, mass spectrometry, and elemental analysis.
- **Chemical Property Determination:** Standard laboratory procedures would be used to determine key chemical properties.
 - **Solubility:** Assessed in various solvents at different temperatures.
 - **pKa:** Determined using potentiometric titration or UV-spectrophotometry.
 - **Stability:** Evaluated under different conditions (e.g., pH, temperature, light) using HPLC to monitor degradation over time.

Conclusion

Acodazole is a synthetic imidazoquinoline with demonstrated antineoplastic activity, primarily acting through DNA intercalation. While it holds potential as a cancer therapeutic, its clinical utility is significantly limited by its cardiotoxic side effects. The lack of detailed, publicly available information on its synthesis and a complete chemical profile highlights the need for further research to fully understand its structure-activity relationship and the mechanisms underlying its toxicity. Such studies would be crucial for the potential design of safer and more effective analogs.

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- To cite this document: BenchChem. [Acodazole: A Technical Overview of its Synthesis and Chemical Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666546#synthesis-and-chemical-properties-of-acodazole]

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